Precision Analytics & Synthesis: The Boc-Protected Pentapeptide Methyl Ester

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Compound of Interest

Compound Name:	*Boc-DL-Tyr(Boc)-DL-Ala-Gly-DL-Ala-OMe*
Cat. No.:	*B5238098*

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Executive Summary

The Boc-protected pentapeptide methyl ester represents a critical intermediate class in organic chemistry, serving as a "fully protected" scaffold for peptidomimetics, fragment-based drug discovery, and crystallographic folding studies. Unlike free peptides, these molecules lack zwitterionic character, resulting in distinct solubility profiles (soluble in organic solvents like DCM, EtOAc) and unique analytical signatures.

This guide provides a rigorous framework for calculating the molecular weight (MW) of these species, executing their synthesis via solution-phase chemistry, and validating their identity using high-resolution Mass Spectrometry (HRMS) and NMR.

Theoretical Framework: Anatomy of the Molecular Weight

Precise molecular weight calculation is the bedrock of peptide analytics. For a Boc-protected pentapeptide methyl ester, the total mass is not merely the sum of amino acids; it is a composite of the peptide backbone, the N-terminal protection, and the C-terminal modification.

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The Additive Logic

To calculate the MW accurately, we treat the molecule as a sum of modifications to the core residues.

Where:

- (Boc): The tert-butyloxycarbonyl group replaces a proton (

) on the N-terminus.

  - Net Change:

  - Mass Shift: +100.12 Da

- : The mass of the amino acid residue (

).

- (OMe): The methyl ester replaces the hydroxyl group (

) of the C-terminal carboxyl.

  - Net Change:

    (Difference between

    and

)

  - Mass Shift: +14.03 Da

Monoisotopic vs. Average Mass

In drug development, distinguishing between these two is critical for LC-MS validation.

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Parameter	Definition	Application
Monoisotopic Mass	Calculated using the mass of the most abundant isotope (e.g., ,).[1]	Required for High-Res MS (HRMS) and identifying isotopic envelopes.
Average Mass	Calculated using the weighted average of natural isotopes (e.g.,).	Used for gravimetric calculations, molarity, and low-res MS (MALDI-TOF).

Synthetic Strategy: Solution-Phase Assembly

While Solid-Phase Peptide Synthesis (SPPS) is standard for long chains, solution-phase synthesis is often superior for protected pentapeptide methyl esters. It avoids the harsh cleavage conditions (HF or TFA) required to release peptides from resins, which would prematurely remove the Boc group.

The Linear Assembly Protocol

The most robust route involves growing the chain from the C-terminus (C

N) using a "Boc-strategy" in solution.

Reagents & Materials

- Coupling Agents: EDC

  HCl / HOBt (minimizes racemization).
- Base: NMM (N-methylmorpholine) or DIPEA.
- Deprotection (N-term): 4M HCl in Dioxane (selective for Boc removal without hydrolyzing the methyl ester).
- Solvents: DCM (Dichloromethane), DMF.

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Step-by-Step Workflow

- C-Terminal Start: Begin with H-AA5-OMe

  HCl (Amino acid methyl ester hydrochloride).

- Coupling Cycle (Repeat 4 times):
  - Activation: Dissolve Boc-AA(n)-OH (1.1 eq) in DCM/DMF. Add HOBt (1.1 eq) and EDC (1.1 eq) at 0°C.
  - Coupling: Add H-AA(n+1)...-OMe salt and NMM (3 eq). Stir 12h at RT.
  - Workup: Wash organic layer with 1M citric acid (removes base), sat.

    (removes acids), and brine. Dry over

    .
  - Deprotection (Intermediate only): Treat the resulting Boc-Peptide-OMe with 4M HCl/Dioxane for 30 min. Evaporate solvent to get H-Peptide-OMe

    HCl.
- Final Step: Couple Boc-AA1-OH to the tetrapeptide-ester. DO NOT DEPROTECT.
- Purification: Recrystallization (EtOAc/Hexane) or Flash Chromatography.

Workflow Visualization

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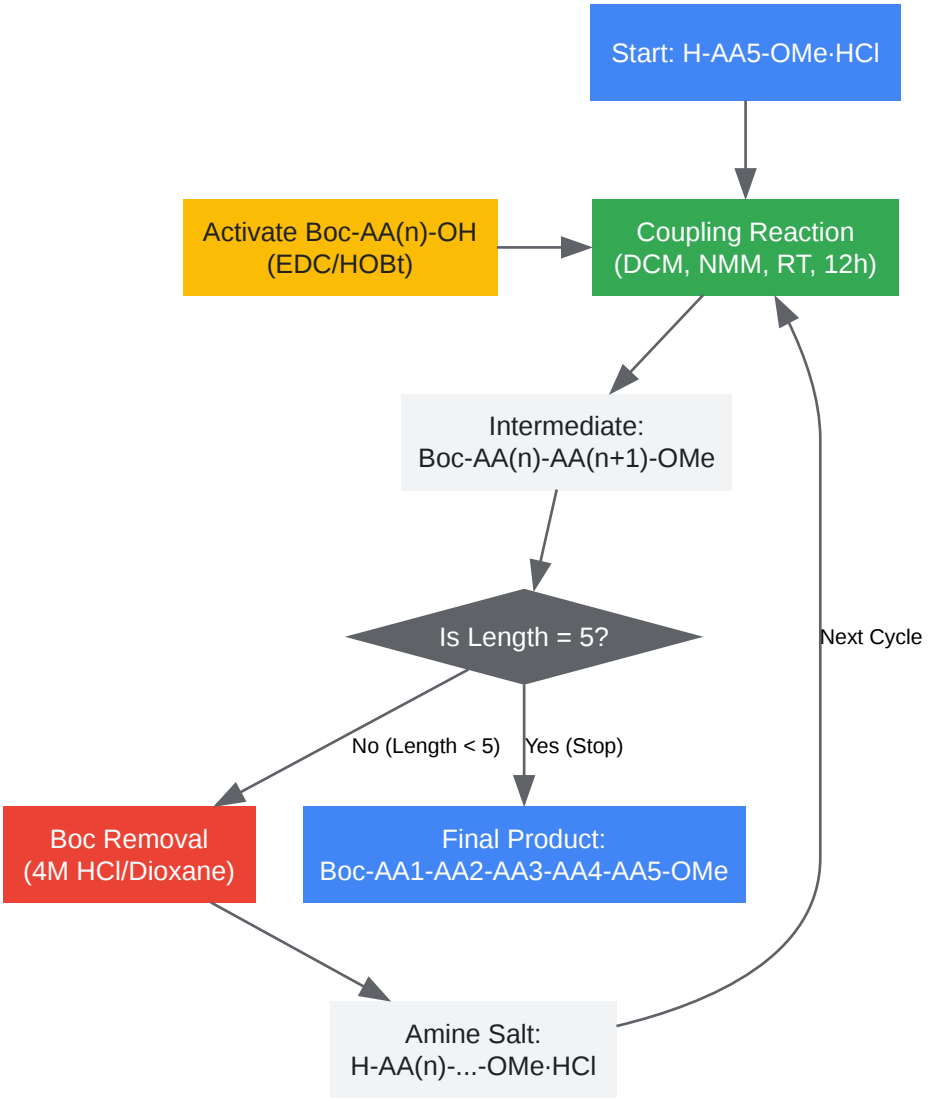

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Caption: Iterative solution-phase synthesis cycle for Boc-protected peptide methyl esters.

Analytical Validation (E-E-A-T)

Validating the molecular weight requires understanding the ionization behavior of protected peptides.

Mass Spectrometry (ESI-MS)

Boc groups are acid-labile. In Electrospray Ionization (ESI), using high concentrations of formic acid can induce in-source fragmentation (loss of Boc, -100 Da).

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- Primary Ion: Expect

  or

  adducts to be dominant due to the hydrophobic nature of the fully protected peptide. The protonated species

  is often weaker.

- Adduct Calculation:

NMR Spectroscopy

Proton NMR (

-NMR) provides a definitive structural check.

Moiety	Chemical Shift ( )	Multiplicity	Integration
Boc Group	ppm	Singlet (s)	9H (Critical diagnostic)
Methyl Ester	ppm	Singlet (s)	3H
Amide NH	ppm	Doublets (d)	5H (Backbone protons)
-Protons	ppm	Multiplets (m)	5H

Troubleshooting & Optimization

Problem: Low Solubility during Coupling

- Cause: Protected peptides (especially hydrophobic ones like Boc-Phe-Leu-...) can aggregate and gel in DCM.

- Solution: Add TFE (Trifluoroethanol) or HFIP (Hexafluoroisopropanol) as a co-solvent. These fluorinated alcohols disrupt

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-sheet aggregation without cleaving the ester or Boc group under neutral conditions.

Problem: Racemization at C-Terminus

- Cause: Over-activation of the carboxylic acid or excessive base.
- Solution: Use HOBt or Oxyma Pure as an additive. Maintain the reaction temperature at during the addition of EDC. Ensure the pH does not exceed 8.0.

References

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